

# troubleshooting low signal-to-noise ratio in 2A3 SHAPE-MaP.

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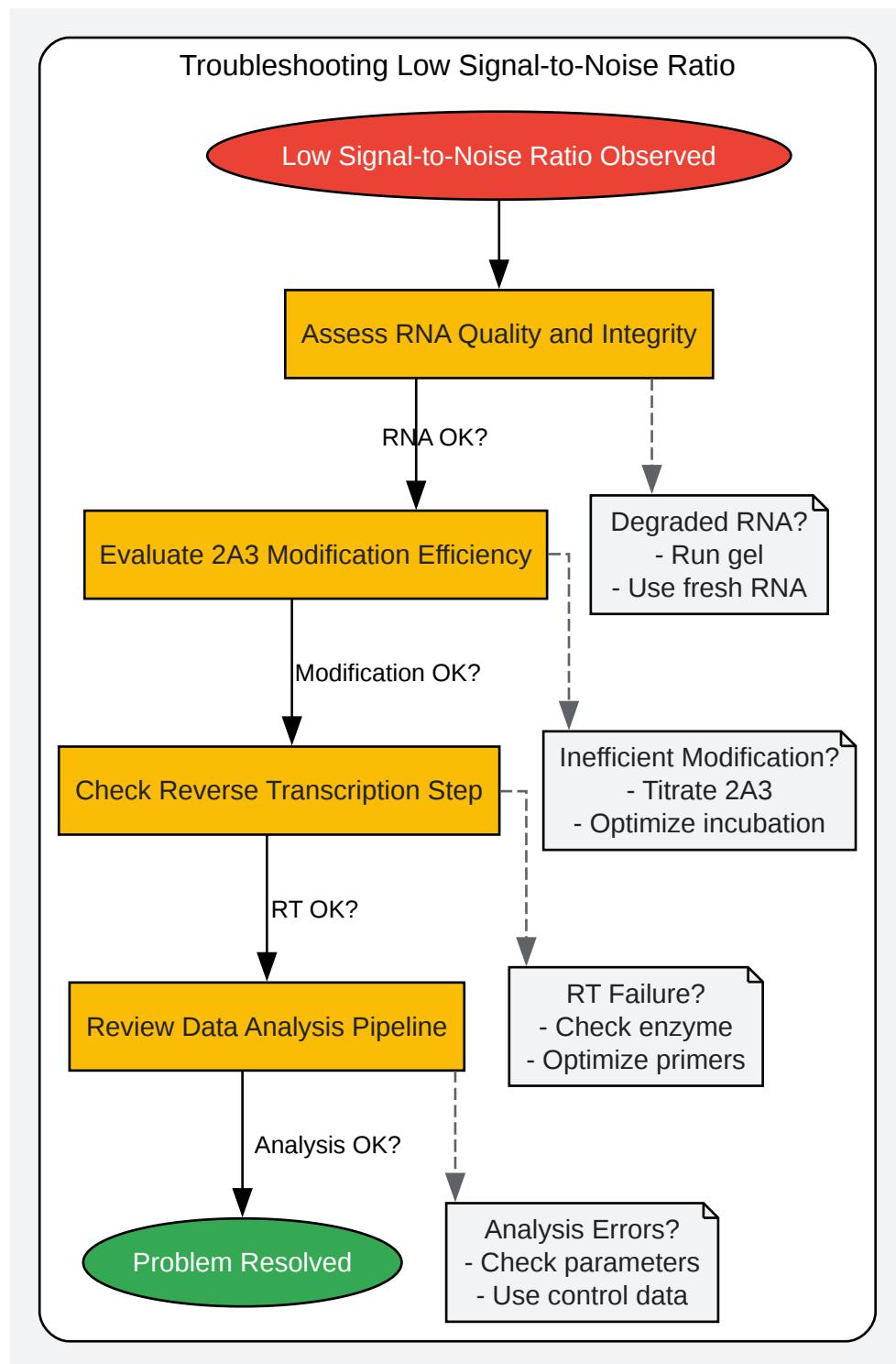
This technical support guide provides troubleshooting advice for researchers encountering a low signal-to-noise ratio in **2A3** SHAPE-MaP experiments. The following questions and answers address common issues and offer solutions to improve data quality.

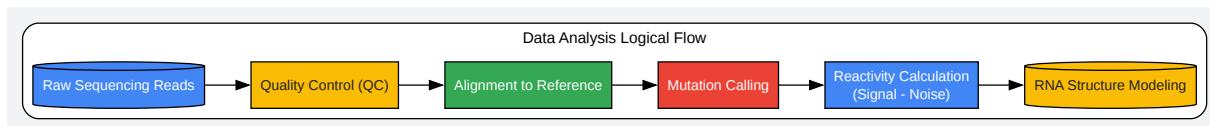
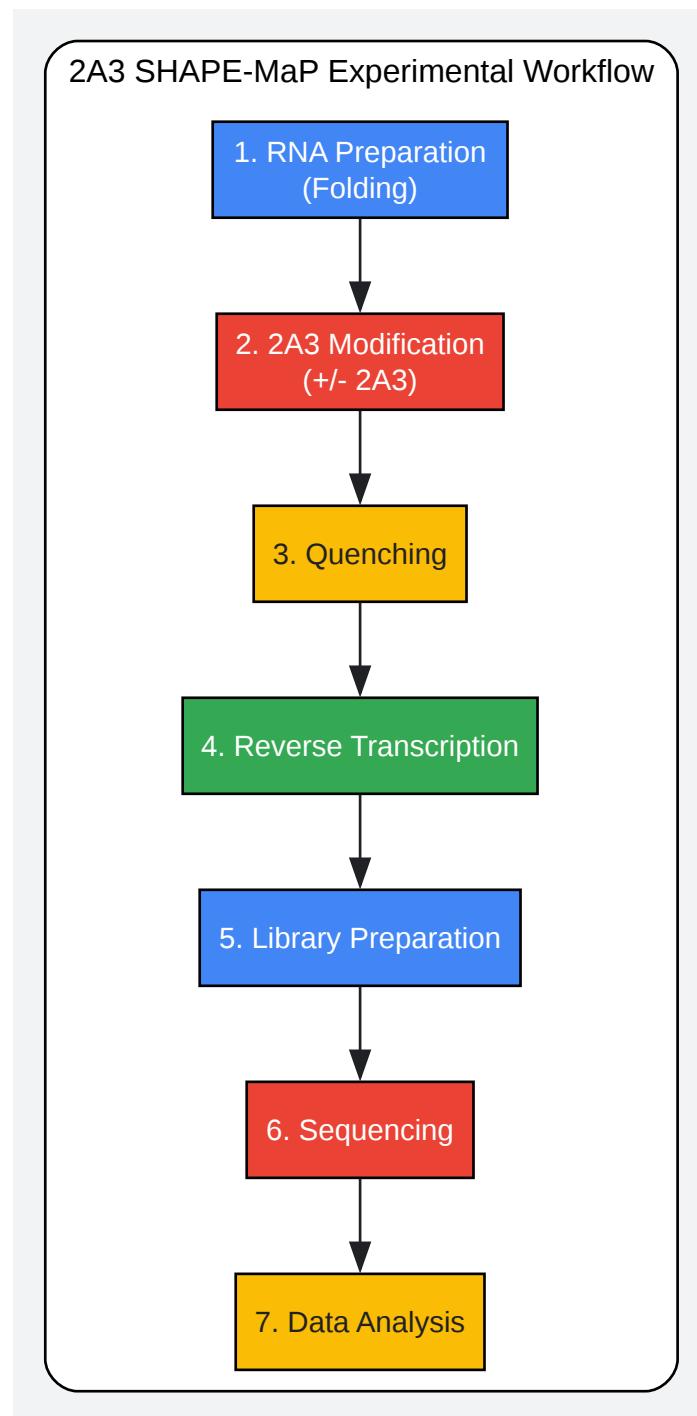
## Frequently Asked Questions (FAQs)

### Q1: What is considered a low signal-to-noise ratio in 2A3 SHAPE-MaP, and what are the initial steps to diagnose the problem?

A low signal-to-noise (S/N) ratio in SHAPE-MaP data manifests as high background mutation rates in no-modification controls (e.g., DMSO-treated samples) and/or low mutation rates in the **2A3**-treated samples. An ideal experiment will have a very low background signal and a robust, structure-dependent signal from the chemical probe.

Initial diagnostic steps involve a systematic evaluation of your experimental workflow. This can be visualized as a decision-making process to pinpoint the source of the issue.





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